

Total Synthesis of Zaragozic Acid C: A Compilation of Experimental Procedures

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Compound of Interest

Compound Name: Zaragozic acid C

Cat. No.: B1683546

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Introduction

Zaragozic acid C, a potent inhibitor of squalene synthase, represents a formidable challenge in synthetic organic chemistry due to its densely functionalized and stereochemically complex 2,8-dioxabicyclo[3.2.1]octane core. Its potential as a cholesterol-lowering agent has spurred the development of numerous elegant and innovative total syntheses. This document provides a detailed overview of the experimental procedures from several key total syntheses, offering a valuable resource for researchers in natural product synthesis and drug development. The protocols and data presented are compiled from the seminal works of Evans, Nicolaou, and Carreira, among others, highlighting a variety of strategic approaches to this intricate molecule.

Synthetic Strategies at a Glance

The total synthesis of **Zaragozic acid C** has been approached from several distinct strategic viewpoints. These include, but are not limited to:

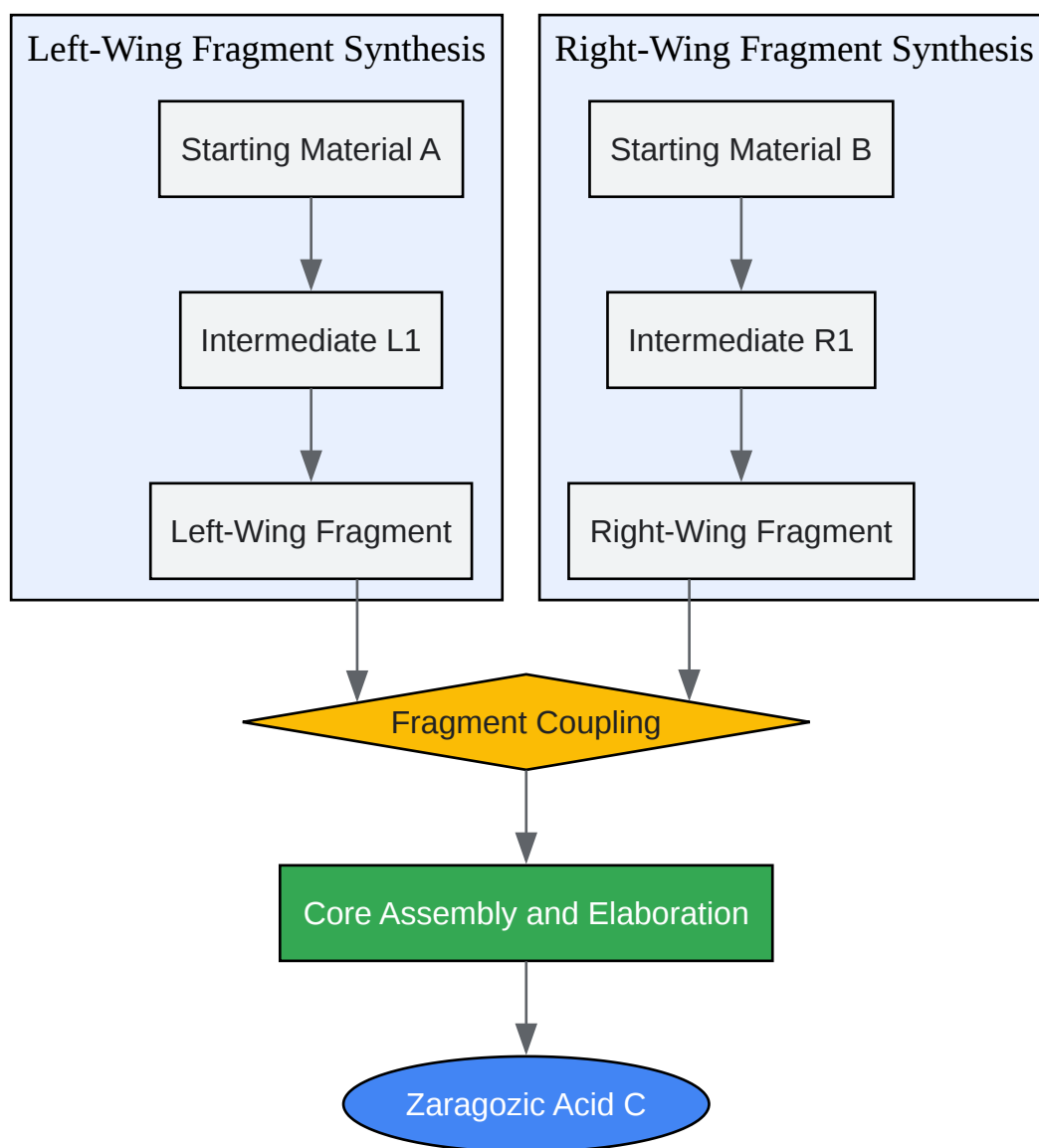
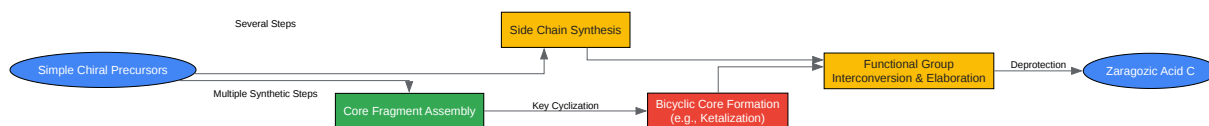
- **Asymmetric Aldol Reactions:** Pioneered by Evans, this approach utilizes chiral auxiliaries to establish key stereocenters early in the synthesis.
- **Sharpless Asymmetric Dihydroxylation:** Employed by Nicolaou and others, this powerful method allows for the stereocontrolled introduction of multiple hydroxyl groups.

- Ireland-Claisen Rearrangement: This sigmatropic rearrangement has been effectively used to set key carbon-carbon bonds and stereocenters.
- Photochemical C-H Acylation: A more recent innovation, this strategy enables the direct functionalization of C-H bonds, offering a novel disconnection.
- Silyl Glyoxylate Cascade Reactions: This approach allows for the rapid assembly of the complex core through a cascade of reactions.

The following sections will provide detailed experimental protocols for key transformations from selected syntheses, along with tabulated data for comparison.

Diagram of a Generalized Synthetic Approach

The following diagram illustrates a generalized workflow for the total synthesis of **Zaragozic Acid C**, highlighting the key stages of assembling the complex natural product.



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